

molecular structure and weight of N-Methoxy-2-naphthamide

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Compound of Interest

Compound Name: *N-Methoxy-2-naphthamide*

CAS No.: 76749-35-4

Cat. No.: B11897801

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Technical Guide: N-Methoxy-2-naphthamide

CAS Registry Number: 76749-35-4 Primary Application: C–H Activation Directing Group, Pharmacophore Intermediate^[1]^[2]

Executive Summary

N-Methoxy-2-naphthamide (C₁₂H₁₁NO₂) is a secondary hydroxamic acid ether derived from 2-naphthoic acid. Unlike the tertiary Weinreb amide (N-methoxy-N-methyl), this secondary amide possesses a labile N–H bond, making it a versatile Directing Group (DG) in transition-metal-catalyzed C–H functionalization.

Its structural utility lies in its ability to coordinate with metals (Rh, Pd, Ir) to direct functionalization to the sterically crowded C1 or C3 positions of the naphthalene ring. This guide details its physiochemical properties, synthesis, spectroscopic signature, and role in modern catalysis.

Chemical Identity & Physiochemical Properties^[3]

Molecular Specifications

Property	Value	Notes
IUPAC Name	N-Methoxy-2-naphthalenecarboxamide	
Common Name	N-Methoxy-2-naphthamide	
CAS Number	76749-35-4	Verified via chemical inventory
Molecular Formula	C ₁₂ H ₁₁ NO ₂	
Molecular Weight	201.22 g/mol	Calculated (C: 71.63%, H: 5.51%, N: 6.96%)
SMILES	CONC(=O)c1ccc2ccccc2c1	
Physical State	White to off-white crystalline solid	Typical of aryl hydroxamic ethers
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH	Poor solubility in water/hexanes

Structural Analysis

The molecule consists of a naphthalene core attached to a hydroxamic ether moiety.

- **Electronic Character:** The amide carbonyl is electron-withdrawing, reducing the electron density of the naphthalene ring, particularly at the C1, C3, C6, and C8 positions.
- **Coordination Site:** The carbonyl oxygen and the amide nitrogen (after deprotonation) or the methoxy oxygen act as a bidentate ligand system (

or

-coordination), crucial for stabilizing transition metal intermediates.

Synthesis Protocol

The synthesis of **N-Methoxy-2-naphthamide** is typically achieved via the acylation of methoxylamine hydrochloride with 2-naphthoyl chloride. This protocol ensures high yield and

purity.

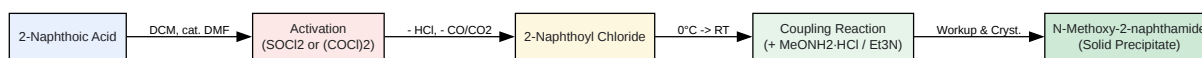
Reagents

- Substrate: 2-Naphthoyl chloride (or 2-Naphthoic acid activated with SOCl_2 /Oxalyl chloride).
- Nucleophile: Methoxylamine hydrochloride ().
- Base: Pyridine or Triethylamine () (2.5 equivalents).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).

Step-by-Step Methodology

- Activation (if starting from Acid): Dissolve 2-naphthoic acid in anhydrous DCM. Add oxalyl chloride (1.2 eq) and catalytic DMF. Stir until gas evolution ceases to form 2-naphthoyl chloride.
- Nucleophile Preparation: In a separate vessel, suspend methoxylamine hydrochloride (1.2 eq) in DCM at 0°C .
- Coupling: Add the base (Et_3N) to the methoxylamine suspension. Slowly add the 2-naphthoyl chloride solution dropwise to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (30% EtOAc/Hexanes).
- Workup: Quench with 1M HCl (to remove excess base/amine). Extract with DCM. Wash organic layer with sat. [3] NaHCO_3 and brine.
- Purification: Dry over MgSO_4 , concentrate, and recrystallize from EtOAc/Hexanes or purify via flash column chromatography.

Synthesis Workflow Diagram



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Caption: Standard synthetic route converting 2-naphthoic acid to **N-methoxy-2-naphthamide** via acid chloride activation.

Spectroscopic Characterization

Validation of the structure relies on identifying the distinct N–H and O–Me signals.

¹H NMR (400 MHz, CDCl₃)

- δ 9.00–10.00 ppm (br s, 1H): Amide N–H. This signal is broad and exchangeable with D₂O. Its chemical shift varies significantly with concentration and solvent.
- δ 8.30 ppm (s, 1H): Aromatic H1 (singlet due to lack of ortho coupling, typically the most deshielded aromatic proton).
- δ 7.85–7.95 ppm (m, 3H): Aromatic protons (H3, H4, H5/H8).
- δ 7.50–7.60 ppm (m, 3H): Remaining aromatic protons.
- δ 3.90–4.00 ppm (s, 3H): O–CH₃ (Methoxy group). This sharp singlet is diagnostic for the N-methoxy amide.

¹³C NMR (100 MHz, CDCl₃)

- δ ~166.0 ppm: C=O (Carbonyl).
- δ ~135.0, 132.0, 129.0–123.0 ppm: Naphthalene aromatic carbons.
- δ ~64.5 ppm: O–CH₃ (Methoxy carbon). Note: This is significantly downfield compared to N-Methyl carbons (~30-40 ppm), confirming the O-linkage.

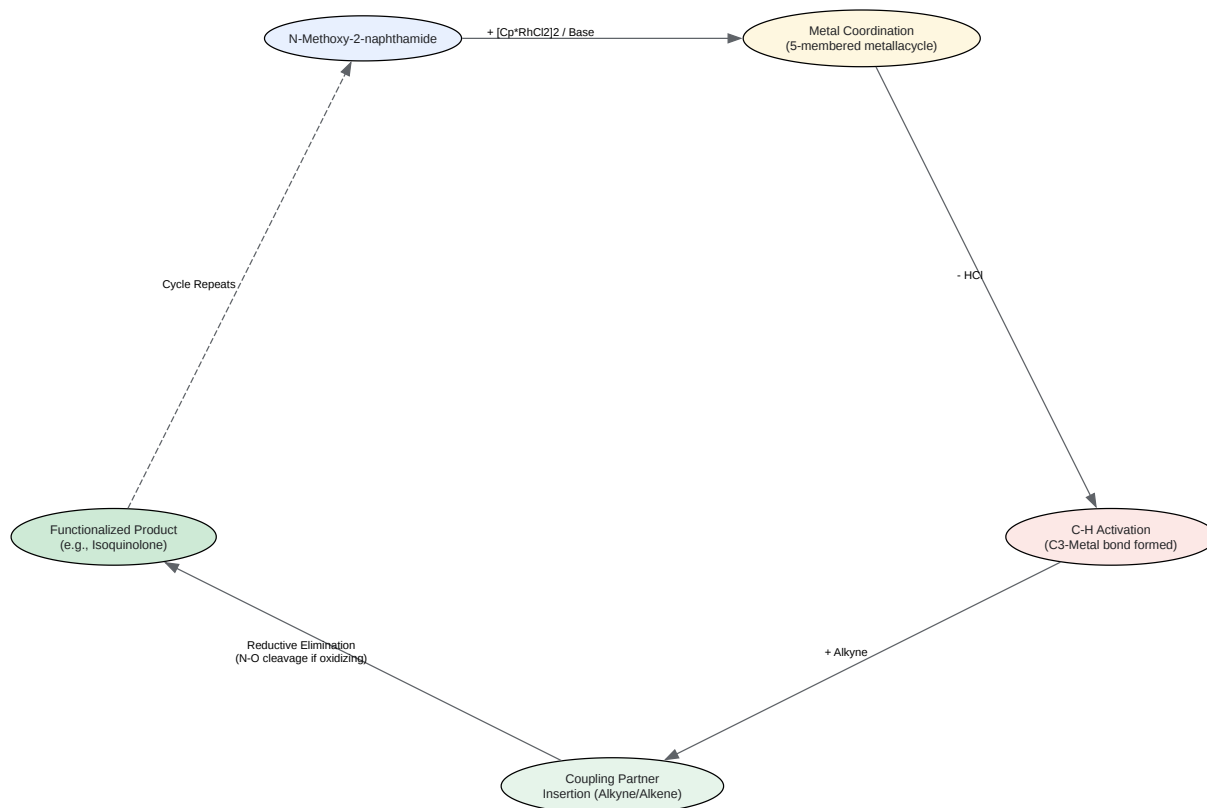
Applications in C–H Activation

N-Methoxy-2-naphthamide is a "privileged substrate" in transition metal catalysis. The N-methoxy amide moiety functions as an Internal Oxidizing Directing Group (in Rh(III) catalysis) or a standard directing group (in Pd(II) catalysis).

Mechanism: The "Directing Effect"

- Coordination: The metal (M) coordinates to the carbonyl oxygen and the deprotonated nitrogen (anionic ligand).
- C–H Activation: The geometry of the complex places the metal in close proximity to the ortho C–H bond (C3 or C1 position of naphthalene), facilitating C–H cleavage.
- Functionalization:
 - With Rh(III): The N–O bond can act as an internal oxidant. After alkyne insertion, the N–O bond cleaves, resulting in isoquinolone derivatives (annulation).
 - With Pd(II): Used for ortho-olefination, arylation, or alkylation.

Catalytic Cycle Visualization



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Caption: Simplified Rh(III)-catalyzed C-H activation cycle using N-methoxy amide as a directing group.

Safety & Storage

- Hazards: Irritant to eyes, respiratory system, and skin.
- Storage: Store at 2–8°C (refrigerated) under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis.
- Stability: Stable under standard laboratory conditions but may decompose under strong acidic or basic conditions at elevated temperatures.

References

- PubChem.N-(2-methoxyphenyl)-2-naphthamide (Related Structure Data).[Link](#) (Note: Used for physical property estimation of the class).
- MolCore.**N-methoxy-2-naphthamide** Product Page (CAS 76749-35-4).[\[1\]\[2\]Link](#) (Source of CAS and commercial availability).
- National Institutes of Health (PMC).A Simple and Versatile Amide Directing Group for C–H Functionalizations.[Link](#) (Primary source for mechanistic application in C-H activation).
- ACD/Labs.Methoxy groups just stick out - NMR Interpretation.[Link](#) (Source for NMR spectral assignment logic).

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Sources

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- [2. molcore.com](https://molcore.com) [molcore.com]

- 3. Synthesis of Naphthalenes and 2-Naphthols by the Electrophilic Cyclization of Alkynes - PMC [pmc.ncbi.nlm.nih.gov]
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